

validation copper iron oxide nanocomposite mineralization efficiency

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Copper iron oxide

CAS No.: 12018-79-0

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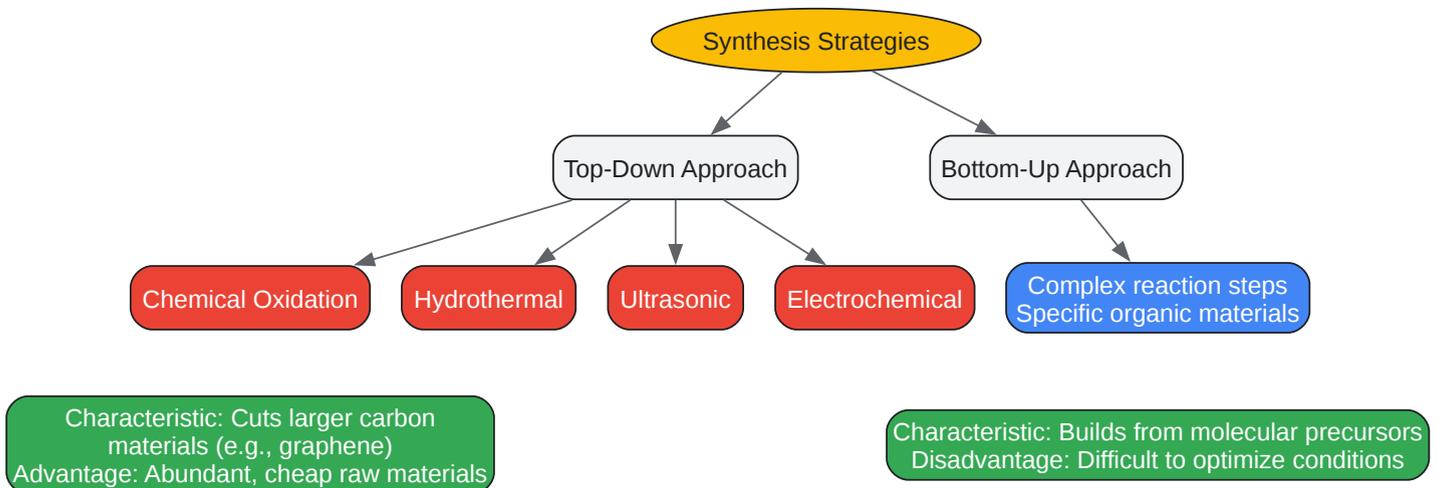
Nanocomposites in Research

Nanocomposite Type	Key Findings/Function	Application Context	Citation
Copper/Iron-modified Graphene Oxide	Served as a molecular carrier for the anti-inflammatory drug ketorolac; acted as a quencher in fluorescence assays due to charge transfer.	Nanomedicine, Drug Delivery	[1]
Graphene Quantum Dots (GQDs)	Act as carriers for drugs/genes/small molecules via π - π stacking and electrostatic binding; noted for high biocompatibility and low toxicity.	Drug Delivery Systems	[2]
Magnetic Iron Oxide/Clay	Used for adsorption and catalytic oxidation of contaminants; valued for high surface area, stability, and easy magnetic recovery.	Water Treatment, Adsorption	[3]
Iron/Copper/Phosphate (Fe/Cu/P)	Demonstrated antibacterial and antifungal properties; promoted wheat growth.	Agriculture, Antimicrobials	[4]

Experimental Insights

For the copper/iron-modified graphene oxide nanocomposite, researchers developed a feasible **ultrasonic method (20 kHz)** for preparation. In experiments, methylene blue dye was used as a probe, and the fluorescence quenching observed indicated efficient charge transfer on the composite's surface, which is crucial for its function as a drug carrier [1].

Regarding synthesis, the reviewed literature highlights two main strategies, which are visualized in the workflow below.



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For magnetic iron oxide/clay nanocomposites (MICNCs), common synthesis methods include **co-precipitation** and **intercalation**, with specific conditions (precursor, temperature, drying process) significantly influencing the final material's properties like magnetization and adsorption capacity [3].

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To cite this document: Smolecule. [validation copper iron oxide nanocomposite mineralization efficiency]. Smolecule, [2026]. [Online PDF]. Available at:
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